

An In-depth Technical Guide to 2,3-Dihydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,3-Dihydroxybenzaldehyde

Cat. No.: B126233

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,3-Dihydroxybenzaldehyde**, a significant organic compound in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information for practical application and further study.

Chemical Identity and Properties

2,3-Dihydroxybenzaldehyde, also known by synonyms such as o-Pyrocatechualdehyde, is a dihydroxybenzaldehyde compound.[1] It presents as a light yellow to beige-greenish crystalline powder.[2] Its unique structure, featuring an aldehyde group and two adjacent hydroxyl groups on a benzene ring, makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and dyes.[3] The compound has demonstrated antimicrobial and antioxidant properties.[3]

Table 1: Physicochemical and Spectroscopic Data for **2,3-Dihydroxybenzaldehyde**

Property	Value	Reference
IUPAC Name	2,3-dihydroxybenzaldehyde	[1]
CAS Number	24677-78-9	[4][5]
Chemical Formula	C ₇ H ₆ O ₃	[4][5][6]
Molecular Weight	138.12 g/mol	[4][5][6]
Melting Point	104-108 °C	[2][4]
Solubility	Soluble in 95% ethanol (50 mg/mL), miscible with alcohol and diethyl ether.[4]	[4]
¹ H NMR (DMSO-d ₆)	δ (ppm) = 10.20 (s, 1H, CHO), 9.92 (s, 2H, OH), 7.13 (dd, J = 7.6, 1.6 Hz, 1H, Ph), 7.07 (dd, J = 7.6, 1.6 Hz, 1H, Ph), 6.79 (t, J = 7.8 Hz, 1H, Ph).	[7]
¹³ C NMR	Spectra available, tentative assignments.	[8]
IR Spectrum (KBr pellet, cm ⁻¹)	3644 (νO-H), 1628 (νC=N of oxime derivative).	[7]
Mass Spectrum	Electron ionization spectra available through NIST.	[9]
InChI	1S/C7H6O3/c8-4-5-2-1-3-6(9)7(5)10/h1-4,9-10H	[1][4]
SMILES	C1=CC(=C(C(=C1)O)O)C=O	[1]

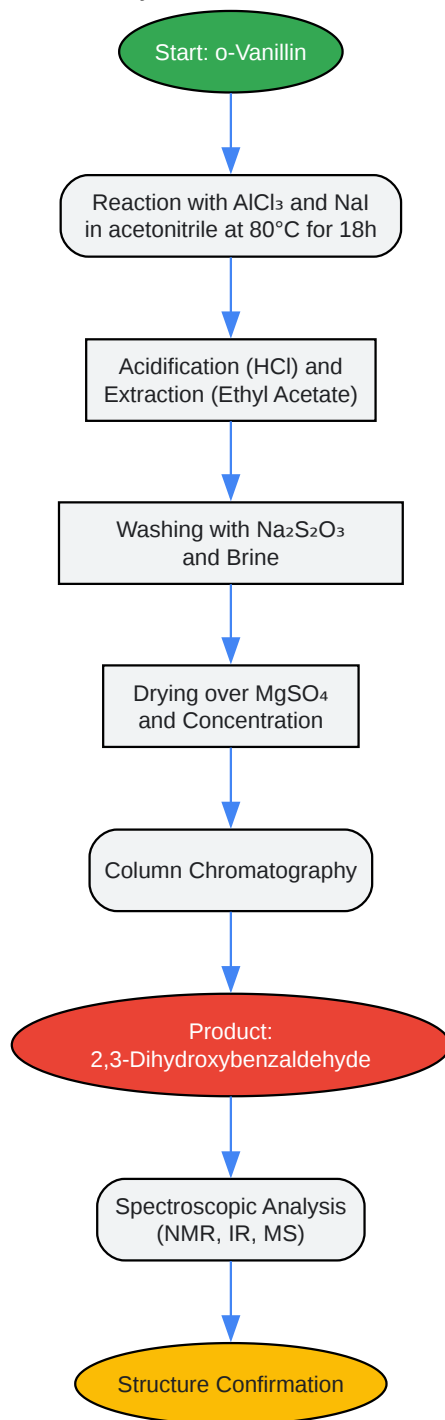
Molecular Structure and Identification Workflow

The structural arrangement of **2,3-Dihydroxybenzaldehyde** is fundamental to its chemical reactivity. The following diagram illustrates its chemical structure.

Caption: Chemical structure of **2,3-Dihydroxybenzaldehyde**.

The identification and characterization of **2,3-Dihydroxybenzaldehyde** involve a logical workflow, starting from the initial synthesis and proceeding through purification and spectroscopic analysis.

Workflow for Synthesis and Characterization

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Caption: Logical workflow for the synthesis and characterization of **2,3-Dihydroxybenzaldehyde**.

Experimental Protocols

A common and effective method for the synthesis of **2,3-Dihydroxybenzaldehyde** is through the demethylation of o-vanillin.^[2]^[10]

Synthesis of **2,3-Dihydroxybenzaldehyde** from o-Vanillin^[2]^[10]

- Materials:
 - o-Vanillin (3-Methoxysalicylaldehyde)
 - Aluminum trichloride (AlCl_3)
 - Sodium iodide (NaI)
 - Acetonitrile (CH_3CN)
 - 2 M Hydrochloric acid (HCl)
 - Ethyl acetate
 - Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
 - Saturated brine
 - Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - To a 100 ml flask, add acetonitrile (40 ml).
 - Sequentially add aluminum trichloride (1.1 equivalents), sodium iodide (3.0 equivalents), and o-vanillin (1.0 equivalent).^[10]
 - Heat the reaction mixture to 80 °C and stir for 18 hours.^[2]^[10]

- After the reaction is complete, cool the mixture to room temperature.[2][10]
- Acidify the reaction solution with 2 M dilute hydrochloric acid (10 ml).[2][10]
- Extract the product with ethyl acetate (3 x 50 ml).[2][10]
- Combine the organic phases and wash sequentially with saturated aqueous sodium thiosulfate (10 ml) and saturated brine (10 ml).[2][10]
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.[2][10]
- Purify the crude product by column chromatography to yield **2,3-dihydroxybenzaldehyde** as a yellow solid (87% yield).[2][10]
- Purification Method:
 - The aldehyde can be further purified by crystallization from water.[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,3-Dihydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126233#2-3-dihydroxybenzaldehyde-structure-and-iupac-name]

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